Comparative Analysis of NYAD-13 with Other HIV Capsid Inhibitors

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Compound of Interest

Compound Name:	*NYAD-13*
Cat. No.:	*B15567236*

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A Guide for Researchers and Drug Development Professionals

The HIV-1 capsid protein has emerged as a critical, clinically validated target for a new class of antiretroviral drugs. Its essential roles in both early and late stages of the viral lifecycle—including uncoating, nuclear transport, and assembly—present multiple opportunities for therapeutic intervention. This guide provides a comparative analysis of **NYAD-13**, a peptide-based capsid inhibitor, with other prominent HIV capsid inhibitors, offering a quantitative and qualitative overview of their performance, mechanisms of action, and the experimental frameworks used for their evaluation.

Performance Comparison of HIV Capsid Inhibitors

The following table summarizes the key quantitative data for **NYAD-13** and selected comparator compounds, the potent clinical candidate Lenacapavir (GS-6207) and the well-characterized experimental compound PF-74. It is important to note that specific EC50 and CC50 values for **NYAD-13** are not readily available in the published literature. The data presented for **NYAD-13** is based on its parent compound, NYAD-1, which is reported to have similar antiviral activity.[1] **NYAD-13**, a more soluble analog of NYAD-1, has been noted to exhibit "pronounced cytotoxicity".[1]

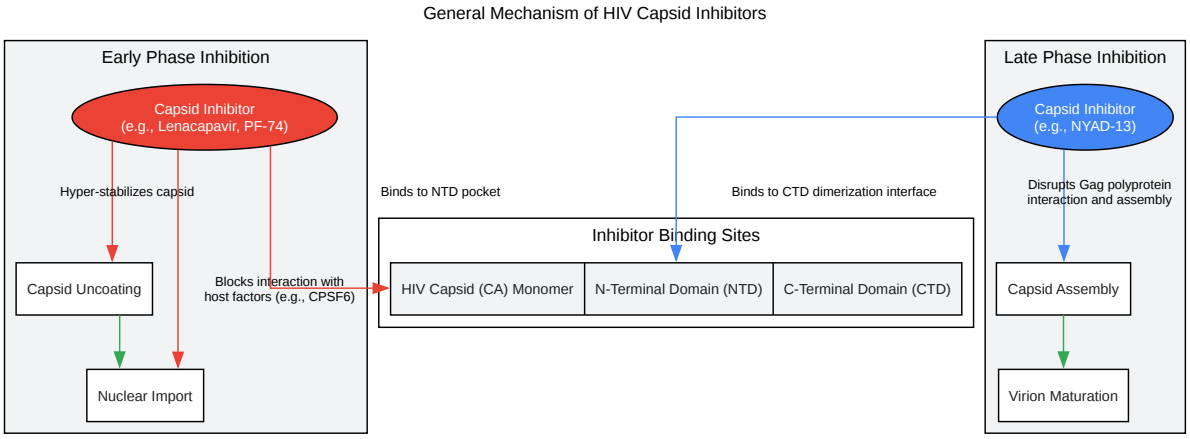
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Inhibitor	Class	Target Domain	Antiviral Potency (EC50/IC50)	Cytotoxicity (CC50)	Selectivity Index (SI = CC50/EC50)
NYAD-13 (data from NYAD-1)	Stapled Peptide	C-Terminal Domain (CTD)	~4–15 µM[1]	Pronounced (Specific value not available)	Not Available
Lenacapavir (GS-6207)	Small Molecule	N-Terminal Domain (NTD)	50–100 pM	> 50 µM	> 500,000
PF-74	Small Molecule	N-Terminal Domain (NTD)	0.6–1.5 µM	76–90.5 µM	~50–150

Mechanism of Action: A Visual Representation

HIV capsid inhibitors function by binding to specific pockets on the capsid protein (CA), thereby disrupting its normal function. Peptide-based inhibitors like **NYAD-13** and small molecules like Lenacapavir and PF-74 target different domains of the capsid protein, leading to distinct mechanisms of inhibition.

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Experimental Workflow for HIV Capsid Inhibitor Evaluation



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References

- 1. A Cell-penetrating Helical Peptide as a Potential HIV-1 Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
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